

Mass Spectrometry Analysis of Acetyl Pentapeptide-1: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetyl Pentapeptide-1 is a synthetic peptide with the sequence Ac-Arg-Lys-Asp-Val-Tyr-OH. [1] In the field of dermatology and cosmetic science, it is recognized for its potential to soothe sensitive skin and enhance the skin's natural defense mechanisms.[1] The proposed mechanism of action involves the suppression of inflammatory mediators like interleukins, which in turn reduces the activity of matrix metalloproteinases (MMPs) responsible for the degradation of extracellular matrix proteins such as collagen and elastin.[1] Accurate and robust analytical methods are crucial for the quality control, formulation development, and pharmacokinetic studies of products containing Acetyl Pentapeptide-1. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is a powerful technique for the precise identification and quantification of this peptide.

This document provides detailed application notes and protocols for the mass spectrometry analysis of **Acetyl Pentapeptide-1**.

Physicochemical Properties



Property	Value	Reference
Sequence	Ac-Arg-Lys-Asp-Val-Tyr-OH	[1]
Molecular Formula	C32H51N9O10	[1]
Molecular Weight	721.81 g/mol	[1]
Purity	≥95% (typical for standards)	[2]
Appearance	White powder	[1]

Theoretical Mass Spectrometry Data

The following table summarizes the theoretical mass-to-charge ratios (m/z) for the precursor ion and the major fragment ions (b and y ions) of **Acetyl Pentapeptide-1**. N-terminal acetylation is known to promote the formation of b-ions during fragmentation.[1][3]

Ion Type	Sequence	Theoretical m/z
[M+H]+	Ac-Arg-Lys-Asp-Val-Tyr	722.8
[M+2H]2+	Ac-Arg-Lys-Asp-Val-Tyr	361.9
b1	Ac-Arg	199.1
b2	Ac-Arg-Lys	327.2
b3	Ac-Arg-Lys-Asp	442.2
b4	Ac-Arg-Lys-Asp-Val	541.3
y1	Tyr	182.1
y2	Val-Tyr	281.2
у3	Asp-Val-Tyr	396.2
у4	Lys-Asp-Val-Tyr	524.3

Note: The listed m/z values are for the singly charged ions unless otherwise specified. The actual observed fragmentation pattern and ion intensities may vary depending on the



instrument and experimental conditions.

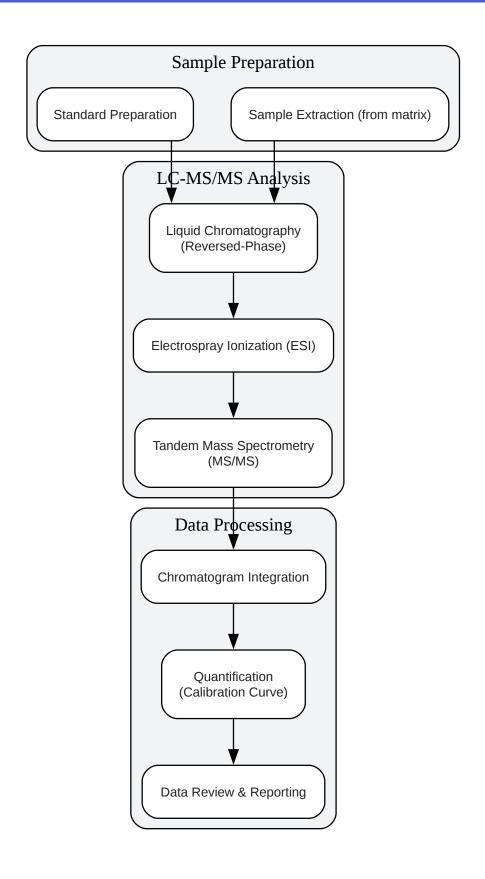
Signaling Pathway

Acetyl Pentapeptide-1 is understood to modulate inflammatory responses in the skin. A simplified representation of its proposed mechanism of action is the downregulation of interleukin signaling, leading to reduced degradation of key skin matrix proteins.









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